

Personal protective equipment for handling

Ono-AE1-329

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Compound of Interest

Compound Name: **Ono-AE1-329**

Cat. No.: **B1677325**

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Essential Safety and Handling Guide for Ono-AE1-329

For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling Information.

This guide provides immediate, essential safety and logistical information for the handling of **Ono-AE1-329**, a selective prostaglandin E2 (PGE2) receptor subtype 4 (EP4) agonist. Adherence to these procedures is critical to ensure personal safety and maintain the integrity of your research.

Personal Protective Equipment (PPE) and Handling

Proper handling of **Ono-AE1-329** is crucial to minimize exposure and ensure a safe laboratory environment. The following PPE and handling procedures are mandatory.

Handling:

- Work in a well-ventilated area to avoid the formation of dust and aerosols.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[1\]](#)

PPE Category	Specific Requirements
Hand Protection	Chemical impermeable gloves.
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin and Body Protection	Lab coat, long-sleeved shirt, and long pants.
Respiratory Protection	For spill cleanup or when adequate ventilation is not available, a self-contained breathing apparatus is necessary. [1]

Emergency Procedures

In the event of exposure or a spill, follow these immediate steps:

Exposure Type	First Aid Measures
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]
Spill or Leak	Evacuate personnel to safe areas. Wear a self-contained breathing apparatus and chemical impermeable gloves. Prevent further leakage if it is safe to do so. Do not let the chemical enter drains. [1]

Storage and Disposal

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Store apart from foodstuff containers or incompatible materials.[1]

Disposal Plan:

- Dispose of unused **Ono-AE1-329** and any contaminated materials as hazardous chemical waste.
- Consult with your institution's environmental health and safety (EHS) office for specific disposal protocols, as regulations may vary.
- Do not let the chemical enter drains.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **Ono-AE1-329**, a selective EP4 receptor agonist.

Parameter	Value	Assay/System
Binding Affinity (Ki)	9.7 nM	[3H]PGE2 binding assay in CHO cells expressing EP4 receptor
Inhibition of TNF α (IC50)	~1 nM	LPS-stimulated human (THP-1) monocytes
Inhibition of IL-6 (IC50)	~1 nM	LPS-stimulated human (THP-1) monocytes
Inhibition of Eosinophil Chemotaxis	70% inhibition at 10^{-6} M	Human eosinophils

Experimental Protocols

Key Experiment: In Vitro Inhibition of LPS-Induced TNF α Production in THP-1 Monocytes

This protocol details the methodology to assess the inhibitory effect of **Ono-AE1-329** on the production of Tumor Necrosis Factor-alpha (TNF α) in lipopolysaccharide (LPS)-stimulated human THP-1 monocytes.

Materials:

- **Ono-AE1-329**
- THP-1 cells (human monocytic cell line)
- RPMI-1640 cell culture medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Lipopolysaccharide (LPS) from *E. coli*
- Phosphate Buffered Saline (PBS)
- TNF α ELISA kit
- 96-well cell culture plates

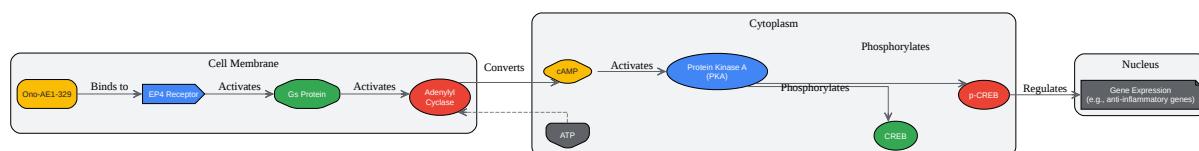
Methodology:

- Cell Culture:
 - Culture THP-1 cells in RPMI-1640 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified 5% CO₂ incubator.
 - Subculture cells every 2-3 days to maintain logarithmic growth.
- Cell Plating:
 - Centrifuge the required number of cells and resuspend in fresh, serum-free RPMI-1640 medium.
 - Plate the cells in a 96-well plate at a density of 1 x 10⁵ cells per well.

- Compound Treatment:
 - Prepare a stock solution of **Ono-AE1-329** in DMSO.
 - Perform serial dilutions of **Ono-AE1-329** in serum-free RPMI-1640 to achieve the desired final concentrations (e.g., 0.01 nM to 100 nM).
 - Add the diluted **Ono-AE1-329** or vehicle (DMSO) to the appropriate wells and incubate for 1 hour at 37°C.
- LPS Stimulation:
 - Prepare a stock solution of LPS in sterile PBS.
 - Add LPS to the wells to a final concentration of 100 ng/mL to induce TNF α production. Include wells with cells and vehicle only (no LPS) as a negative control.
 - Incubate the plate for 4-6 hours at 37°C.
- Sample Collection and Analysis:
 - Centrifuge the plate to pellet the cells.
 - Carefully collect the supernatant from each well.
 - Measure the concentration of TNF α in the supernatants using a commercial TNF α ELISA kit, following the manufacturer's instructions.
- Data Analysis:
 - Calculate the percentage inhibition of TNF α production for each concentration of **Ono-AE1-329** compared to the LPS-stimulated control.
 - Plot the percentage inhibition against the log concentration of **Ono-AE1-329** and determine the IC50 value using non-linear regression analysis.

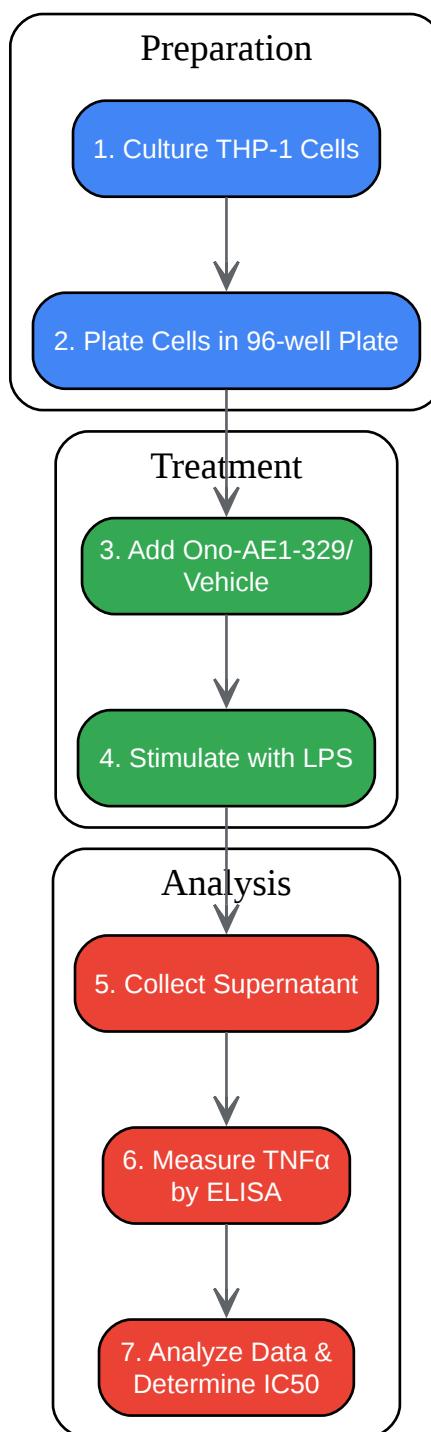
Signaling Pathways and Workflows

The following diagrams illustrate the key signaling pathway activated by **Ono-AE1-329** and the experimental workflow for assessing its activity.



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Caption: **Ono-AE1-329** Signaling Pathway via the EP4 Receptor.



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Caption: Workflow for TNF α Inhibition Assay.

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References

- 1. researchgate.net [researchgate.net]
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